

QM295 stability and proper storage conditions

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Compound of Interest		
Compound Name:	QM295	
Cat. No.:	B10854949	Get Quote

QM295 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **QM295**, a selective inhibitor of Endoplasmic Reticulum Oxidation 1 (ERO1). The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of QM295?

For optimal stability, the solid form of **QM295** should be stored under the following conditions:

- Long-term storage: For periods extending over months to years, it is recommended to store
 the powder at -20°C.[1] Some suppliers suggest a shelf life of over three years if stored
 properly at this temperature.
- Short-term storage: For temporary storage of a few days to weeks, 4°C is acceptable.[1][2]
- General recommendations: Always keep the container tightly sealed in a dry and dark place
 to protect it from moisture and light.[1] The compound is considered stable enough for a few
 weeks at ambient temperature, such as during shipping.[1]

Q2: What is the best way to prepare and store **QM295** solutions?



QM295 is most commonly dissolved in dimethyl sulfoxide (DMSO).[1][2]

- Preparation: To prepare a stock solution, dissolve the QM295 powder in DMSO. One supplier specifies a solubility of 90 mg/mL in DMSO at 25°C.[2]
- Long-term storage of stock solutions: Aliquot the stock solution into smaller, single-use vials and store them at -20°C.[3] This practice is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Short-term storage of stock solutions: For use within a week, aliquots can be stored at 4°C.
 [1][3]
- Usage: Whenever possible, it is best to prepare fresh solutions for each experiment to ensure maximum potency.[3]

Q3: I left my QM295 powder/solution at room temperature for a short period. Is it still usable?

Short-term exposure to ambient temperatures is generally not expected to significantly affect the stability of solid **QM295**, especially for periods of a few weeks, such as during shipping.[1] However, for solutions, it is recommended to minimize the time spent at room temperature. If a stock solution was left out for an extended period, it is advisable to prepare a fresh solution for critical experiments to ensure reproducibility.

Q4: Are there any known degradation pathways for **QM295**?

Currently, there is no publicly available information detailing the specific degradation pathways or products of **QM295**. As a general precaution for quinone-type structures, exposure to strong oxidizing or reducing agents and high pH conditions should be avoided.

Q5: What are the key chemical properties of **QM295**?

The table below summarizes the key chemical properties of **QM295** based on information from various suppliers.



Property	Value	
Molecular Formula	C17H13NO4	
Molecular Weight	295.29 g/mol	
Appearance	Solid powder	
CAS Number	1241046-32-1	
Solubility	90 mg/mL in DMSO (at 25°C)[2]	

Summary of Storage Conditions

The following table provides a clear comparison of the recommended storage conditions for **QM295** in its solid and solution forms.

Form	Storage Condition	Duration	Recommendations
Solid (Powder)	-20°C	Long-term (months to years)	Store in a dry, dark, and tightly sealed container.
4°C	Short-term (days to weeks)	Keep container tightly sealed and protected from light.	
Solution (in DMSO)	-20°C	Long-term (months)	Aliquot into single-use vials to avoid freeze-thaw cycles.
4°C	Short-term (days to a week)	Prepare fresh if possible for critical experiments.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM QM295 Stock Solution in DMSO

Materials:



- QM295 powder (MW: 295.29 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Procedure:
 - 1. Allow the **QM295** vial to equilibrate to room temperature before opening to prevent condensation.
 - 2. Weigh out 2.95 mg of QM295 powder.
 - 3. Add 1 mL of anhydrous DMSO to the powder.
 - 4. Vortex or sonicate briefly until the powder is completely dissolved.
 - 5. Aliquot the solution into smaller, single-use, light-protected vials.
 - 6. Store the aliquots at -20°C for long-term storage.

Visualizations



Solid QM295 Receive QM295 Powder Store for > 1 week Store for < 1 week Long-term Storage (4°C) Weigh for Experiment Prepare Stock Solution QM295 Solution Dissolve in DMSO Store for > 1 week Store for < 1 week

Long-term Storage

(-20°C in Aliquots)

Short-term Storage

(4°C)

QM295 Handling and Storage Workflow

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Use in Experiment

Caption: Workflow for proper handling and storage of QM295.



Endoplasmic Reticulum **Unfolded Protein** Folding PDI (reduced) Disulfide Isomerization QM295 (Regeneration of PDI(ox) Oxidizes PDI Inhibits PDI (oxidized) ERO1α Accumulation of Disulfide Bond Formation educed PDI leads to Correctly Folded Protein **ER Stress** (with disulfide bonds)

QM295 Mechanism of Action

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Caption: QM295 inhibits ERO1 α , leading to ER stress.

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